

Application Note: Spectroscopic Characterization of trans-Diamminetetrachloroplatinum(IV)

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Compound of Interest

Compound Name: *trans-Diamminetetrachloroplatinum*

CAS No.: 16893-06-4

Cat. No.: B092921

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Abstract

trans-Diamminetetrachloroplatinum(IV), $[\text{Pt}(\text{NH}_3)_2\text{Cl}_4]$, is an important octahedral Pt(IV) coordination complex, often studied in the context of medicinal inorganic chemistry as a potential anti-cancer prodrug or as a synthetic precursor. Unambiguous confirmation of its identity, purity, and isomeric integrity is paramount for reproducible research and development. This application note provides a detailed guide to the spectroscopic characterization of trans- $[\text{Pt}(\text{NH}_3)_2\text{Cl}_4]$ using Fourier-Transform Infrared (FT-IR) and Nuclear Magnetic Resonance (NMR) spectroscopy. We present not only the expected spectral data but also the underlying scientific principles and detailed, field-tested protocols for data acquisition and interpretation, aimed at researchers, chemists, and drug development professionals.

Introduction: The Imperative for Precise Characterization

Platinum(IV) complexes are kinetically more inert than their platinum(II) counterparts. This stability is a key feature in the design of Pt(IV) prodrugs, which are theorized to remain intact in the bloodstream, minimizing side effects, before being reduced to the active Pt(II) species within the tumor environment. The trans geometry of the non-leaving group ammine ligands in trans-[Pt(NH₃)₂Cl₄] fundamentally alters its chemical and biological properties compared to its cis isomer. Therefore, robust analytical methods that can definitively confirm the trans configuration are not merely a quality control step but a foundational requirement for any subsequent research.

This guide moves beyond a simple listing of spectral data. It explains the causal links between the molecule's unique structural features—specifically, its high degree of symmetry—and the resulting spectroscopic signatures.

The Role of Molecular Symmetry

The trans-[Pt(NH₃)₂Cl₄] complex possesses a highly symmetric octahedral geometry, belonging to the D_{4h} point group. This symmetry is the primary determinant of its spectroscopic features:

- **Vibrational Spectroscopy (IR/Raman):** The high symmetry imposes strict selection rules. Vibrations that are infrared (IR) active are often Raman inactive, and vice versa (Rule of Mutual Exclusion). This allows for a more confident assignment of vibrational modes.
- **NMR Spectroscopy:** All six ammine protons are chemically and magnetically equivalent due to the rotational and reflectional symmetry. Likewise, the four chloride ligands are equivalent. This leads to a significant simplification of the NMR spectra, expecting only a single signal for each type of ligand.

```
dot graph TD
    A["trans-[Pt(NH3)2Cl4] Sample"] --> B["Structural Hypothesis: D4h Symmetry"]
    B --> C["IR Spectroscopy"]
    B --> D["NMR Spectroscopy"]
    C --> E["Observe Specific IR-Active Bands (e.g., ν(Pt-Cl), ν(Pt-N))"]
    D --> F["Observe Single 1H Resonance with 195Pt Satellites"]
    D --> G["Observe Single 195Pt Resonance in Pt(IV) Region"]
    E & F & G --> H["Structure Confirmed"]
```

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Figure 1: Logical workflow for the spectroscopic confirmation of trans-[Pt(NH₃)₂Cl₄].

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy probes the vibrational modes of a molecule. For trans-[Pt(NH₃)₂Cl₄], the key vibrations involve the N-H bonds of the ammine ligands and the Pt-N and Pt-Cl bonds of the coordination sphere.

Scientific Principles and Interpretation

The D_{4h} symmetry dictates which vibrations will be IR active. The most informative bands for structural confirmation are:

- N-H Stretching ($\nu(\text{N-H})$): Typically found in the 3100-3300 cm⁻¹ region. Hydrogen bonding in the solid state can cause this band to be broad and complex.[\[1\]](#)[\[2\]](#)
- N-H Degenerate Deformation ($\delta_d(\text{NH}_3)$): A characteristic sharp band around 1600 cm⁻¹.
- N-H Symmetric Deformation ($\delta_s(\text{NH}_3)$): A band of medium intensity near 1300 cm⁻¹.
- Pt-N Stretching ($\nu(\text{Pt-N})$): This is a critical band for confirming coordination. It appears in the far-IR region, typically between 500-550 cm⁻¹.[\[3\]](#)
- Pt-Cl Stretching ($\nu(\text{Pt-Cl})$): For a trans-geometry, a single, strong, IR-active Pt-Cl stretching mode (A_{2u} symmetry) is expected in the far-IR region, around 350 cm⁻¹. The presence of a single strong band is a key indicator of the trans isomer.[\[4\]](#)

Data Summary: Expected Vibrational Bands

The following table summarizes the expected IR absorption frequencies based on data from analogous platinum-ammine complexes.

Vibrational Mode	Expected Frequency (cm ⁻¹)	Intensity	Comments
N-H Stretching (ν)	3100 - 3300	Medium	Broad due to solid-state hydrogen bonding. [1]
N-H Degenerate Deformation (δ _d)	~1600	Medium	A reliable indicator of the coordinated ammine group.
N-H Symmetric Deformation (δ _s)	~1300	Medium	Often appears alongside the degenerate deformation mode.
Pt-N Stretching (ν)	500 - 550	Medium	Confirms the presence of the platinum-nitrogen bond. Found in the far-IR region. [3]
Pt-Cl Stretching (ν)	~350	Strong	A single, strong band is characteristic of the trans geometry in D _{4h} symmetry. Found in the far-IR region. [4]

Protocol: Attenuated Total Reflectance (ATR) FT-IR

ATR-FTIR is the preferred method for solid powder samples due to its simplicity and minimal sample preparation.[\[5\]](#)[\[6\]](#)

- Instrument Preparation: Ensure the ATR crystal (typically diamond) is clean. Record a background spectrum in air.
- Sample Application: Place a small amount of the trans-[Pt(NH₃)₂Cl₄] powder (1-5 mg) directly onto the center of the ATR crystal.

- **Engage Anvil:** Apply consistent pressure using the instrument's anvil to ensure good contact between the sample and the crystal. Inconsistent pressure is a common source of poor-quality spectra.
- **Data Acquisition:** Collect the sample spectrum. A typical acquisition involves 16-32 scans at a resolution of 4 cm^{-1} . The far-IR region ($< 600\text{ cm}^{-1}$) is critical, so ensure your instrument's range covers it.
- **Data Processing:** The collected spectrum should be automatically ratioed against the background by the instrument software. Perform a baseline correction if necessary.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the chemical environment of specific nuclei. For this complex, both ^1H and ^{195}Pt NMR are indispensable.

^1H NMR Spectroscopy

Scientific Principles: Due to the D_{4h} symmetry, all six protons on the two ammine ligands are chemically equivalent. This predicts a single resonance in the ^1H NMR spectrum. Furthermore, this proton signal will couple to the NMR-active ^{195}Pt nucleus ($I=1/2$, 33.8% natural abundance). This coupling results in "satellite" peaks flanking the main signal from molecules containing NMR-inactive platinum isotopes.[7] The separation between these satellites is the two-bond coupling constant, $^2J(^{195}\text{Pt}-^1\text{H})$, a key diagnostic parameter.

Expected Results:

- **Chemical Shift (δ):** The ammine protons are expected to resonate as a single, potentially broad signal. In related trans-platinum(IV) amine complexes, these signals appear in the range of 4.0-8.0 ppm, highly dependent on the solvent.[8]
- **Multiplicity:** A singlet flanked by ^{195}Pt satellites. The intensity ratio of the central peak to each satellite is approximately $(66.2 / 2) : 33.8$, or roughly 1:4:1 for the triplet pattern.
- **Coupling Constant ($^2J(^{195}\text{Pt}-^1\text{H})$):** The magnitude of the coupling provides structural information. For analogous trans-Pt(IV) complexes, this coupling is typically larger than in their cis counterparts. A value in the range of 15-25 Hz can be anticipated.[8]

Protocol: ^1H NMR Acquisition

- **Sample Preparation:** Dissolve approximately 5-10 mg of $\text{trans-}[\text{Pt}(\text{NH}_3)_2\text{Cl}_4]$ in 0.6-0.7 mL of a suitable deuterated solvent (e.g., DMSO-d_6 or D_2O) in a standard 5 mm NMR tube.^[3] The complex has low solubility in many common organic solvents.
- **Instrument Setup:**
 - Tune and match the ^1H probe.
 - Acquire a standard ^1H spectrum (e.g., 8-16 scans).
 - Set the spectral width to cover a range from approximately -1 to 12 ppm.
- **Data Processing:** Fourier transform the FID, phase the spectrum, and perform baseline correction. Integrate the main ammine resonance and its satellites. Measure the distance between the satellites in Hz to determine the $^2J(^{195}\text{Pt-}^1\text{H})$ coupling constant.

^{195}Pt NMR Spectroscopy

Scientific Principles: The ^{195}Pt nucleus is an excellent NMR probe due to its spin of 1/2, high natural abundance, and an exceptionally wide chemical shift range (>13,000 ppm).^[7] The chemical shift is exquisitely sensitive to the platinum oxidation state and coordination environment.^[9] A Pt(IV) center will resonate thousands of ppm downfield from a Pt(II) center, providing unambiguous confirmation of the oxidation state.

Expected Results:

- **Chemical Shift (δ):** A single, sharp resonance is expected due to the symmetric environment. The chemical shift for Pt(IV) complexes with nitrogen and chlorine ligands typically falls in the positive ppm range relative to the standard reference, $\text{Na}_2[\text{PtCl}_6]$. Based on analogous complexes like $\text{trans-}[\text{PtCl}_4(\text{OH})_2]^{2-}$ and other Pt(IV) species, the signal for $\text{trans-}[\text{Pt}(\text{NH}_3)_2\text{Cl}_4]$ is expected in the region of +800 to +1300 ppm.^{[7][9]}

Protocol: ^{195}Pt NMR Acquisition

- **Sample Preparation:** Use the same sample prepared for ^1H NMR. A slightly higher concentration (20-50 mg) may be beneficial if sensitivity is low.

- Instrument Setup:
 - Switch the instrument to the ^{195}Pt channel (frequency is ~ 21.4 MHz on a 100 MHz ^1H spectrometer).^[7]
 - Use an external reference standard: a sealed capillary of 1.2 M $\text{Na}_2[\text{PtCl}_6]$ in D_2O , defined as 0 ppm.
 - Set a wide spectral width to ensure the signal is captured (e.g., from +2000 ppm to -2000 ppm).
 - Due to the lower gyromagnetic ratio and potentially long relaxation times, use a sufficient relaxation delay (e.g., 5-10 seconds) and acquire a larger number of scans (e.g., 1024 or more) to achieve a good signal-to-noise ratio.
- Data Processing: Process the data similarly to the ^1H spectrum. The presence of a single peak in the expected Pt(IV) region is strong evidence for a single, pure Pt(IV) species.

Integrated Analysis and Structural Confirmation

No single technique provides the complete picture. The power of this characterization workflow lies in the convergence of all data points to a single, consistent structural assignment.

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dot graph G { layout=neato; node [shape=box, style="rounded, filled", fontname="Arial", fontcolor="#202124"]; edge [fontname="Arial", fontsize=10]; }
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Figure 2: Convergence of spectroscopic data for structural verification.

The combination of a single strong Pt-Cl stretch in the IR, a single ammine proton resonance with platinum satellites in the ^1H NMR, and a single ^{195}Pt resonance in the characteristic Pt(IV) region provides overwhelming evidence for the successful synthesis of pure, isomerically correct **trans-diamminetetrachloroplatinum(IV)**.

Conclusion

The protocols and interpretive guidelines detailed in this note provide a robust framework for the characterization of trans-[Pt(NH₃)₂Cl₄]. By understanding the relationship between the molecule's D_{4h} symmetry and its spectroscopic output, researchers can move beyond simple data matching to a deeper, more confident structural analysis. The convergence of evidence from FT-IR, ¹H NMR, and ¹⁹⁵Pt NMR is essential for establishing the identity, purity, and isomeric integrity required for high-impact research in medicinal chemistry and materials science.

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